

Essential Safety and Operational Guidance for 2'-Bromo-4'-fluoroacetophenone

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Compound of Interest

Compound Name: 2'-Bromo-4'-fluoroacetophenone

Cat. No.: B118180

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This document provides immediate, essential safety and logistical information for handling **2'-Bromo-4'-fluoroacetophenone** (CAS No: 403-29-2). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling, storage, and disposal of this hazardous chemical.

Chemical Identifier and Properties

Property	Value	Source
CAS Number	403-29-2	[1][2]
Molecular Formula	C8H6BrFO	[2]
Molecular Weight	217.04 g/mol	[3][4]
Appearance	Beige to white to light yellow powder or crystal	[2][5]
Melting Point	46-49 °C / 114.8-120.2 °F	[2][3][4]
Boiling Point	150 °C / 302 °F @ 12 mmHg	[2][3][4]
Flash Point	> 110 °C / > 230 °F	[2]

Hazard Identification and Classification

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	1B	GHS05	Danger	H314: Causes severe skin burns and eye damage. [2] [3] [4]
Serious Eye Damage/Eye Irritation	1	GHS05	Danger	H314: Causes severe skin burns and eye damage. [2]

This chemical is considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[\[2\]](#) It is also described as a lachrymator, a substance that causes tearing.[\[6\]](#)

Operational Plan: Handling and Personal Protective Equipment

Adherence to the following operational procedures is mandatory to minimize risk and ensure a safe laboratory environment.

Engineering Controls

- Ventilation: All handling of **2'-Bromo-4'-fluoroacetophenone** must be conducted in a properly functioning chemical fume hood.[\[2\]](#) Engineering controls, such as process isolation or enclosure and well-designed ventilation systems, should be prioritized to control hazardous material at the source.[\[6\]](#)
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[\[7\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling this corrosive compound.

Body Part	Required PPE	Specifications
Eyes/Face	Safety goggles and a face shield	Must conform to European standard EN 166 or OSHA's eye and face protection regulations in 29 CFR 1910.133.[6][7]
Hands	Chemical-resistant gloves	Inspect gloves for integrity before use.[6]
Body	Protective clothing	To prevent skin contact.
Respiratory	Respirator with appropriate filter	Required when dust or vapors may be generated. A type P3 (EN 143) or N95 (US) dust mask is recommended.[3][4]

Handling Protocol

- Preparation:
 - Ensure the chemical fume hood is operational and the work area is clean and uncluttered.
 - Assemble all necessary equipment and reagents before starting.
 - Don all required personal protective equipment.[2]
- Handling:
 - Avoid direct contact with the skin and eyes.
 - Do not breathe in dust or vapors.[2][5]
 - Minimize dust generation and accumulation.[2]
 - Keep the container tightly closed when not in use.[2]
- Post-Handling:

- Wash hands thoroughly with soap and water after handling and before breaks.[2]
- Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[2][5][8]

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[2]
Skin Contact	Take off immediately all contaminated clothing. Wash off immediately with plenty of water for at least 15 minutes. Seek immediate medical attention.[2]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Do not use the mouth-to-mouth method if the victim ingested or inhaled the substance. Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately.[2] Ingestion can cause severe swelling and damage to delicate tissues, with a danger of perforation.[2]

Spill and Leak Procedures

- Minor Spills:
 - Ensure adequate ventilation.

- Wear appropriate PPE.
- Sweep up the solid material, avoiding dust formation, and shovel it into a suitable, labeled container for disposal.[\[6\]](#)
- Major Spills:
 - Evacuate personnel to a safe area.
 - Prevent further leakage or spillage if it is safe to do so.[\[6\]](#)

Storage and Disposal Plan

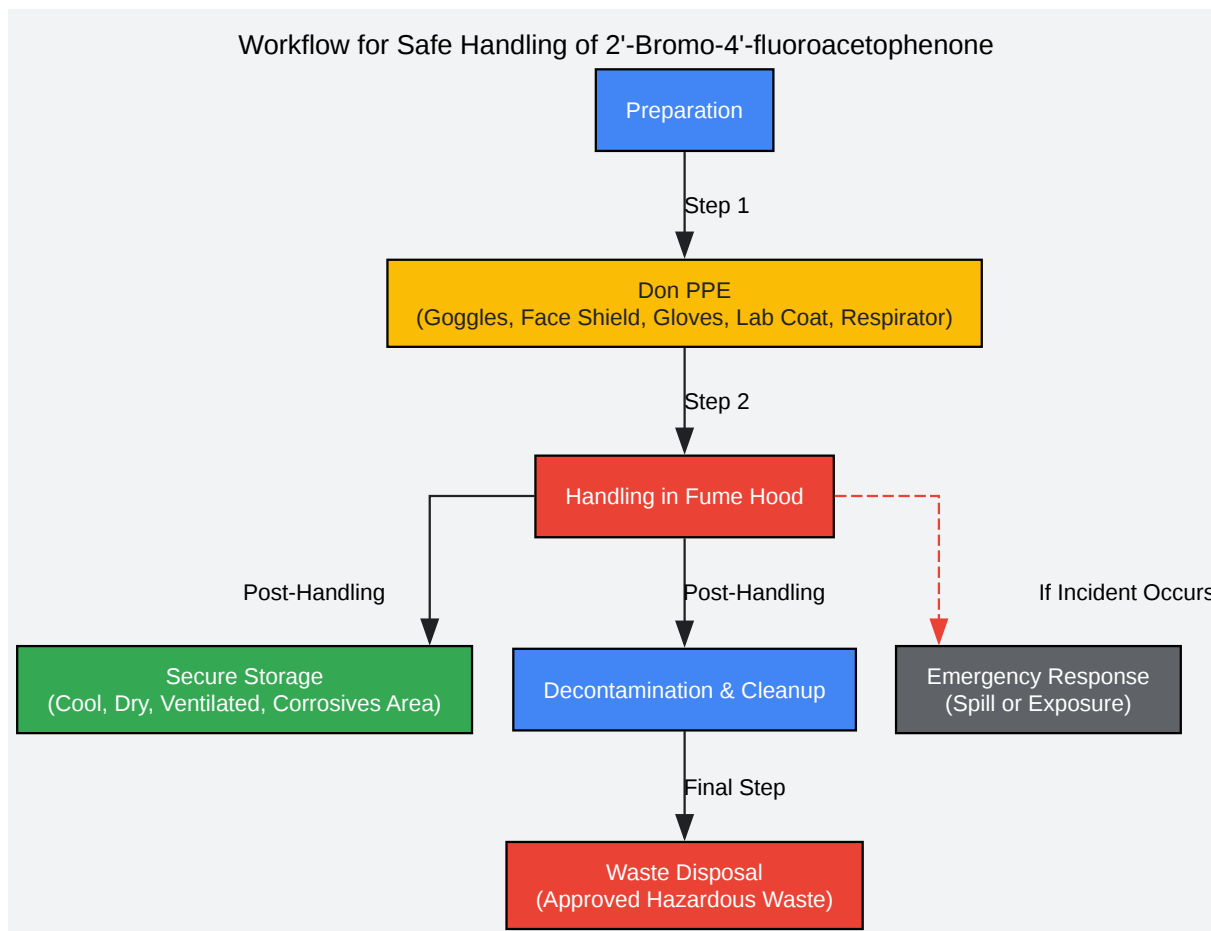
Storage

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed.[\[2\]](#)
- Store in a designated corrosives area and keep refrigerated.[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[2\]](#)
- Store in a corrosive-resistant container with a resistant inner liner.[\[5\]](#)

Disposal

- Disposal of **2'-Bromo-4'-fluoroacetophenone** and its containers must be done in accordance with local, regional, and national hazardous waste regulations.[\[2\]](#)
- This chemical should be disposed of at an approved waste disposal plant.[\[2\]](#)[\[5\]](#)
- Do not empty into drains or release into the environment.[\[2\]](#)[\[9\]](#)
- Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste to ensure complete and accurate classification.[\[2\]](#)

Workflow for Safe Handling



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Caption: Safe handling workflow from preparation to disposal.

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